

Introduction: A Core Biphenyl Scaffold for Advanced Applications

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Compound of Interest

Compound Name: 4-(2,4-Dichlorophenyl)phenol

Cat. No.: B1330040

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4-(2,4-Dichlorophenyl)phenol is a biaryl compound featuring a phenol ring linked to a 2,4-dichlorophenyl moiety. This molecular architecture is of significant interest to researchers in drug discovery and materials science. The chlorinated phenyl ring offers sites for further functionalization and influences the molecule's electronic properties and lipophilicity, while the phenolic hydroxyl group provides a handle for forming ethers, esters, or for use as a hydrogen bond donor.

Biaryl structures are ubiquitous in pharmaceuticals, agrochemicals, and functional materials.^[1] The controlled synthesis of specifically substituted biphenyls like **4-(2,4-Dichlorophenyl)phenol** is therefore a critical capability in modern organic synthesis. This guide provides a comprehensive overview of its synthesis, characterization, and potential applications, grounded in established chemical principles and methodologies.

Molecular Structure and Physicochemical Properties

The fundamental identity of a chemical compound is defined by its structure and resulting physical properties.

Caption: Chemical Structure of **4-(2,4-Dichlorophenyl)phenol**.

Table 1: Physicochemical Properties of **4-(2,4-Dichlorophenyl)phenol**

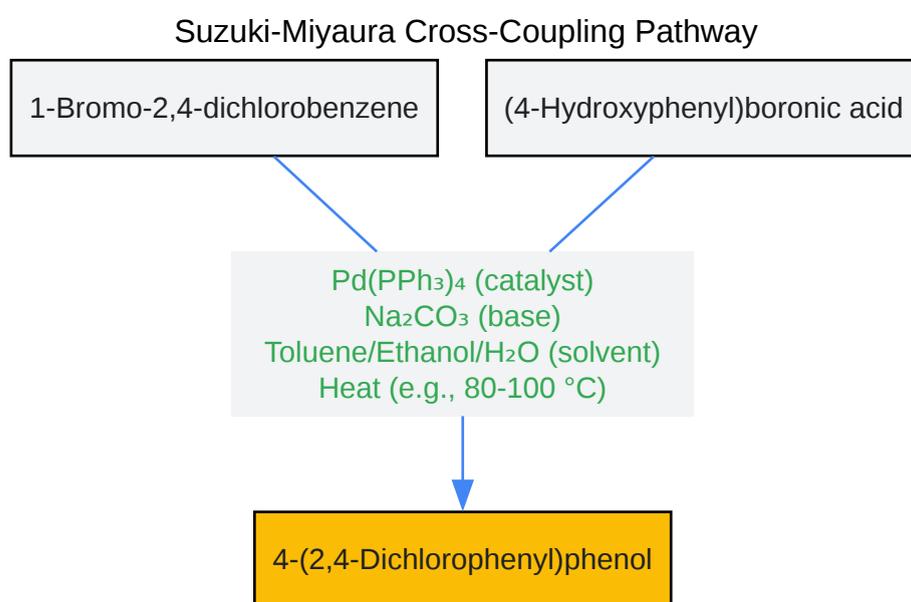
Property	Value	Source
Molecular Formula	C₁₂H₈Cl₂O	[2]
Molecular Weight	239.10 g/mol	[3]
Appearance	Predicted: White to off-white solid	N/A
CAS Number	4291-32-1	[3]

| InChI Key | ADCBBGOITOQLRF-UHFFFAOYSA-N |[3] |

Synthesis via Palladium-Catalyzed Cross-Coupling

The creation of the carbon-carbon bond linking the two aromatic rings is the key synthetic challenge. The Suzuki-Miyaura cross-coupling reaction is a powerful and widely used method for this transformation due to its high functional group tolerance and generally good yields.[1][4]

The reaction couples an organoboron compound (typically a boronic acid) with an organohalide in the presence of a palladium catalyst and a base.[5] For **4-(2,4-Dichlorophenyl)phenol**, a logical approach involves the coupling of (4-hydroxyphenyl)boronic acid with a suitable 2,4-dihaloarene.



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Caption: Synthetic pathway for **4-(2,4-Dichlorophenyl)phenol**.

Experimental Protocol: Suzuki-Miyaura Coupling

This protocol is a representative procedure based on established methods for Suzuki couplings.^{[4][6]}

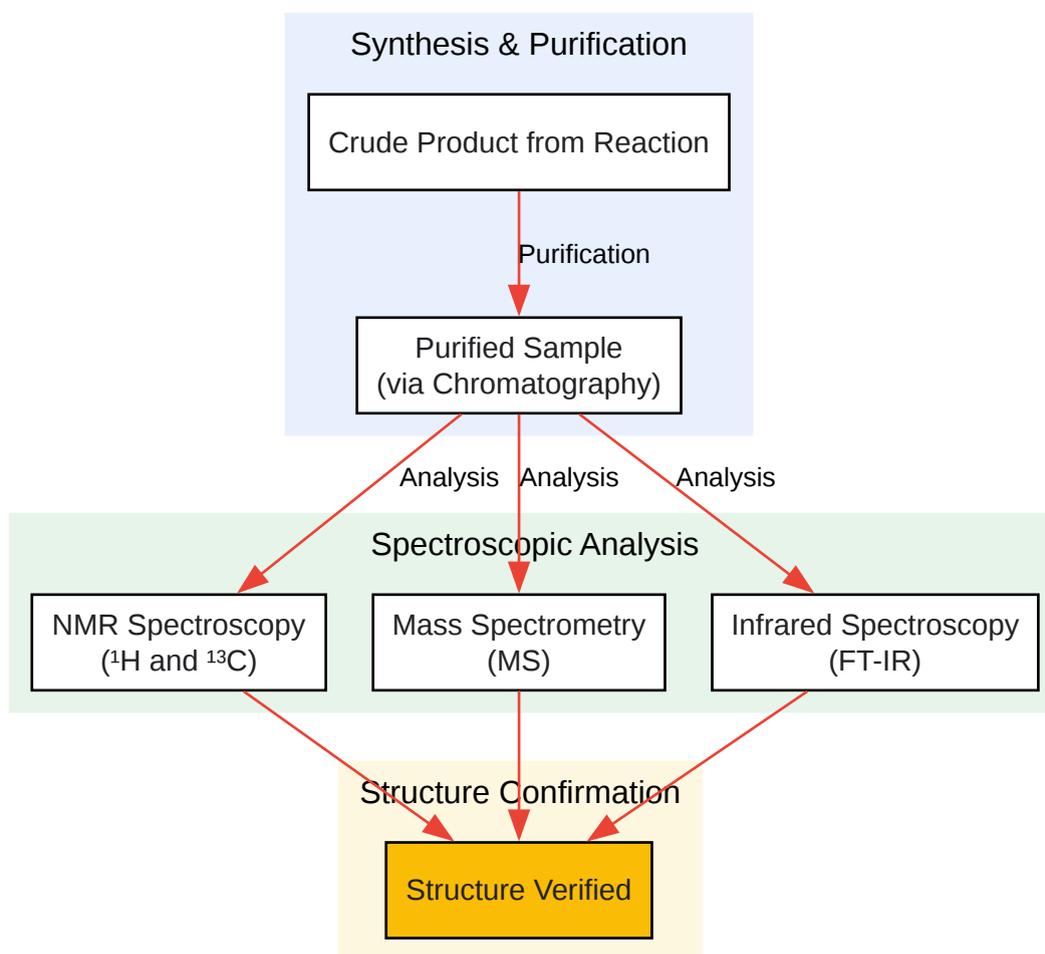
- **Reactor Setup:** To a three-neck round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a nitrogen inlet, add 1-bromo-2,4-dichlorobenzene (1.0 eq), (4-hydroxyphenyl)boronic acid (1.1 eq), and sodium carbonate (2.5 eq).
- **Catalyst Addition:** Add the palladium catalyst, such as Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄] (0.02 - 0.05 eq).
- **Solvent Addition:** Add a degassed solvent mixture, such as toluene, ethanol, and water (e.g., in a 4:1:1 ratio). The solvent system is crucial for dissolving both the organic and inorganic reagents.
- **Inert Atmosphere:** Purge the flask with an inert gas (e.g., nitrogen or argon) for 15-20 minutes to remove oxygen, which can deactivate the palladium catalyst.
- **Reaction:** Heat the reaction mixture to reflux (typically 80-100 °C) with vigorous stirring. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up:** Upon completion, cool the mixture to room temperature. Add water and extract the product with an organic solvent like ethyl acetate (3x).
- **Purification:** Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate. Filter the solution and concentrate it under reduced pressure. The resulting crude product can be purified by column chromatography on silica gel to yield pure **4-(2,4-Dichlorophenyl)phenol**.

Causality Note: The choice of a palladium(0) catalyst is central; it initiates the catalytic cycle by undergoing oxidative addition into the aryl-bromide bond.^[5] The base (Na₂CO₃) is essential for

the transmetalation step, activating the boronic acid for coupling with the palladium complex.[5]

Analytical Characterization Workflow

Confirming the identity and purity of the synthesized compound is a critical, self-validating step. A standard workflow involves a combination of spectroscopic and spectrometric techniques.



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Caption: Standard workflow for the characterization of a synthesized compound.

Predicted Spectroscopic Data

While experimental spectra for **4-(2,4-Dichlorophenyl)phenol** are not widely published, a predicted profile can be inferred from its structure and data from analogous compounds.[7][8]
[9]

Table 2: Predicted Spectroscopic Profile

Technique	Predicted Observations	Rationale
^1H NMR	<p>Multiple signals in the aromatic region (approx. 6.8-7.5 ppm). A broad singlet for the phenolic -OH proton (can be concentration-dependent). The splitting patterns (doublets, doublet of doublets) will be complex due to coupling between adjacent aromatic protons. [8]</p>	<p>The distinct electronic environments of the protons on the two different phenyl rings will result in separate signals. The -OH proton is exchangeable and often appears as a broad signal.</p>
^{13}C NMR	<p>~12 distinct signals for the carbon atoms. Signals for carbons bonded to chlorine will be in the ~125-135 ppm range. The carbon bearing the -OH group will be shifted downfield (approx. 150-160 ppm).[10]</p>	<p>Due to molecular symmetry, some carbons may have overlapping signals, but 12 unique carbons are expected. Electronegative substituents (Cl, OH) significantly influence the chemical shifts of the carbons they are attached to.</p>
FT-IR	<p>Broad O-H stretch (~3200-3500 cm^{-1}). Aromatic C-H stretches (~3000-3100 cm^{-1}). Aromatic C=C stretches (~1450-1600 cm^{-1}). C-O stretch (~1200-1250 cm^{-1}). C-Cl stretches (~700-800 cm^{-1}).</p>	<p>These are characteristic vibrational frequencies for the functional groups present in the molecule. The broadness of the O-H stretch is due to hydrogen bonding.[7][11]</p>

| Mass Spec (EI) | Molecular ion (M^+) peak at m/z 238. A characteristic isotopic pattern (M , $\text{M}+2$, $\text{M}+4$) with a ratio of approximately 9:6:1, confirming the presence of two chlorine atoms. [9][12] | The molecular weight is 239.10, but the most abundant isotopes (^{12}C , ^1H , ^{16}O , ^{35}Cl)

give a peak at m/z 238. The natural abundance of ^{35}Cl and ^{37}Cl isotopes creates a distinctive pattern that is a hallmark of chlorinated compounds. |

Potential Applications

While specific applications for **4-(2,4-Dichlorophenyl)phenol** are not extensively documented, its structure suggests significant potential as an intermediate in several fields:

- **Agrochemicals:** The parent compound, 2,4-dichlorophenol, is a key precursor to the widely used herbicide 2,4-D (2,4-dichlorophenoxyacetic acid).[13][14] **4-(2,4-Dichlorophenyl)phenol** could be used to synthesize more complex biaryl-based herbicides or fungicides with potentially novel modes of action.
- **Pharmaceuticals:** The biaryl motif is a privileged scaffold in medicinal chemistry, appearing in numerous approved drugs. This compound could serve as a starting material for synthesizing potential anti-inflammatory, anti-cancer, or anti-microbial agents.
- **Materials Science:** Phenolic compounds are used in the production of polymers and resins. The dichlorophenyl group could impart enhanced thermal stability or flame-retardant properties to such materials.

Safety and Toxicological Profile

No specific toxicological data for **4-(2,4-Dichlorophenyl)phenol** is readily available. However, based on its structure as a chlorinated phenol, it must be handled with significant caution. The related compound, 2,4-dichlorophenol, provides a basis for assessing potential hazards.

- **Toxicity:** 2,4-Dichlorophenol is classified as toxic if swallowed or in contact with skin.[13] It has a reported oral LD_{50} in rats of 580 mg/kg.[13][15] It is reasonable to assume that **4-(2,4-Dichlorophenyl)phenol** may exhibit similar acute toxicity.
- **Corrosivity:** 2,4-Dichlorophenol is known to cause severe skin burns and eye damage. Phenolic compounds, in general, are protein denaturants and can cause coagulative tissue necrosis.[16]
- **Environmental Hazard:** Chlorinated phenols are often toxic to aquatic life and can persist in the environment.[17] Proper disposal is critical.

Handling Recommendations: As a Senior Application Scientist, I recommend that this compound be handled under a chemical fume hood using appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Avoid inhalation of dust and direct contact with skin and eyes.

Conclusion

4-(2,4-Dichlorophenyl)phenol is a valuable chemical building block whose synthesis is readily achievable through modern synthetic methods like the Suzuki-Miyaura cross-coupling. Its structure offers a versatile platform for developing new molecules in the pharmaceutical, agrochemical, and material science sectors. A thorough characterization using standard analytical techniques is essential to confirm its identity and purity post-synthesis. Given the toxicological profile of related chlorinated phenols, strict adherence to safety protocols is mandatory when handling this compound.

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